

Protocol for synthesis of N-(3-Methoxybenzyl)oleamide using DCC/DMAP

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Compound of Interest

Compound Name: **N-(3-Methoxybenzyl)oleamide**

Cat. No.: **B8036060**

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Application Notes and Protocols

Topic: Protocol for the Synthesis of **N-(3-Methoxybenzyl)oleamide** using DCC/DMAP

Audience: Researchers, scientists, and drug development professionals.

Introduction

N-(3-Methoxybenzyl)oleamide is a synthetic macamide, a class of compounds structurally similar to the endocannabinoid anandamide.^[1] Macamides, including **N-(3-Methoxybenzyl)oleamide**, have garnered interest in neuroscience and drug development due to their potential therapeutic effects, such as neuroprotective and anticonvulsant properties.^[1] This document provides a detailed protocol for the synthesis of **N-(3-Methoxybenzyl)oleamide** from oleic acid and 3-methoxybenzylamine using N,N'-dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-dimethylaminopyridine (DMAP) as a catalyst. The DCC/DMAP coupling method is a widely used and efficient procedure for the formation of amide bonds in organic synthesis.^{[2][3]}

Reaction Principle

The synthesis of **N-(3-Methoxybenzyl)oleamide** via DCC/DMAP coupling involves the activation of the carboxylic acid group of oleic acid by DCC. This reaction forms a highly reactive O-acylisourea intermediate.^{[4][5]} The amine, 3-methoxybenzylamine, then acts as a nucleophile, attacking the activated carbonyl carbon. DMAP serves as a catalyst, accelerating

the reaction by forming a more reactive acyl-pyridinium intermediate.[2][4] The reaction results in the formation of the desired amide, **N-(3-Methoxybenzyl)oleamide**, and a byproduct, N,N'-dicyclohexylurea (DCU), which is insoluble in most organic solvents and can be easily removed by filtration.[3]

Materials and Methods

Reagents and Solvents

Reagent/Solvent	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Notes
Oleic Acid	C ₁₈ H ₃₄ O ₂	282.47	112-80-1	Purity ≥ 99%
3-Methoxybenzylamine	C ₈ H ₁₁ NO	137.18	696-60-6	Purity ≥ 98%
N,N'-Dicyclohexylcarbodiimide (DCC)	C ₁₃ H ₂₂ N ₂	206.33	538-75-0	Purity ≥ 99%
4-Dimethylaminopyridine (DMAP)	C ₇ H ₁₀ N ₂	122.17	1122-58-3	Purity ≥ 99%
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	75-09-2	Anhydrous, ACS grade
Ethyl Acetate	C ₄ H ₈ O ₂	88.11	141-78-6	ACS grade
n-Hexane	C ₆ H ₁₄	86.18	110-54-3	ACS grade
5% Acetic Acid Solution	CH ₃ COOH	60.05	64-19-7	Prepared in deionized water
Saturated Sodium Bicarbonate Solution	NaHCO ₃	84.01	144-55-8	Prepared in deionized water
Brine (Saturated NaCl Solution)	NaCl	58.44	7647-14-5	Prepared in deionized water
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	7757-82-6	Anhydrous

Equipment

- Round-bottom flasks

- Magnetic stirrer and stir bars
- Ice bath
- Separatory funnel
- Rotary evaporator
- Glass funnel for filtration
- Silica gel for column chromatography (230-400 mesh)
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- UV lamp for TLC visualization
- Standard laboratory glassware

Experimental Protocol

- Reaction Setup: In a 250 mL round-bottom flask, dissolve oleic acid (1.0 eq) in anhydrous dichloromethane (DCM).
- Addition of Reagents: To the stirred solution, add 3-methoxybenzylamine (1.0 eq) followed by DMAP (0.1 eq).
- Activation: Cool the reaction mixture to 0 °C using an ice bath. Slowly add a solution of DCC (1.1 eq) in anhydrous DCM to the mixture.
- Reaction: Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) using a mobile phase of n-hexane:ethyl acetate (e.g., 4:1 v/v).
- Work-up:
 - Once the reaction is complete, the precipitated N,N'-dicyclohexylurea (DCU) is removed by vacuum filtration.[\[3\]](#)

- Wash the filtrate sequentially with 5% acetic acid, saturated sodium bicarbonate solution, and brine.[3]
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.[3]
- Purification: The crude product is purified by column chromatography on silica gel using a gradient of n-hexane and ethyl acetate as the eluent.[3]
- Characterization: The purified **N-(3-Methoxybenzyl)oleamide** is characterized by ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity. The final product is typically a colorless to light yellow liquid.[6]

Results and Characterization

Product Specifications

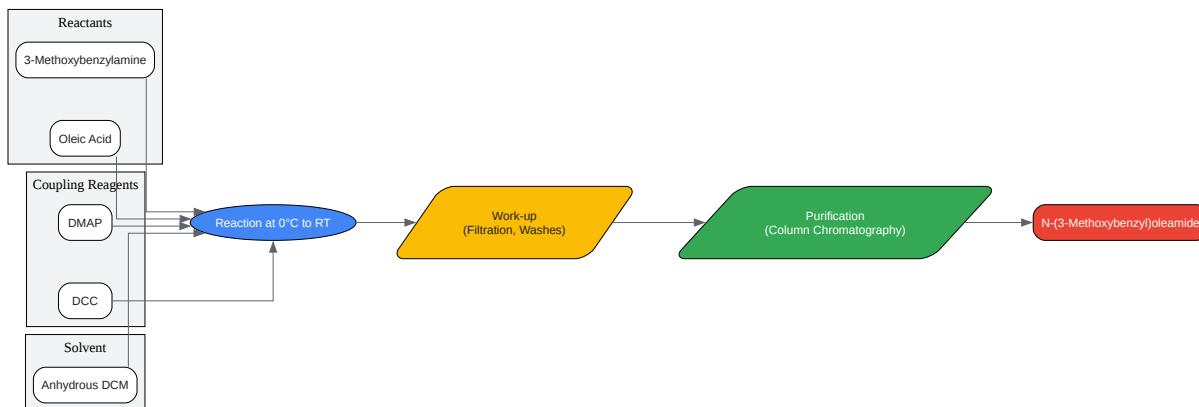
Parameter	Value
Chemical Name	N-(3-Methoxybenzyl)oleamide
Synonyms	MAC 18:1
Molecular Formula	C ₂₆ H ₄₃ NO ₂
Molecular Weight	401.63 g/mol [7]
Appearance	Colorless to light yellow liquid[6]
CAS Number	883715-21-7[7]
Storage	Store at 2-8°C, protected from light[8][9]

Spectroscopic Data

- ¹H NMR: The spectrum should be consistent with the structure of **N-(3-Methoxybenzyl)oleamide**.
- ¹³C NMR: The spectrum should confirm the presence of all carbon atoms in the molecule.[10]
- Mass Spectrometry (LCMS): The mass spectrum should show a peak corresponding to the molecular ion [M+H]⁺, consistent with the molecular weight of the product.[6]

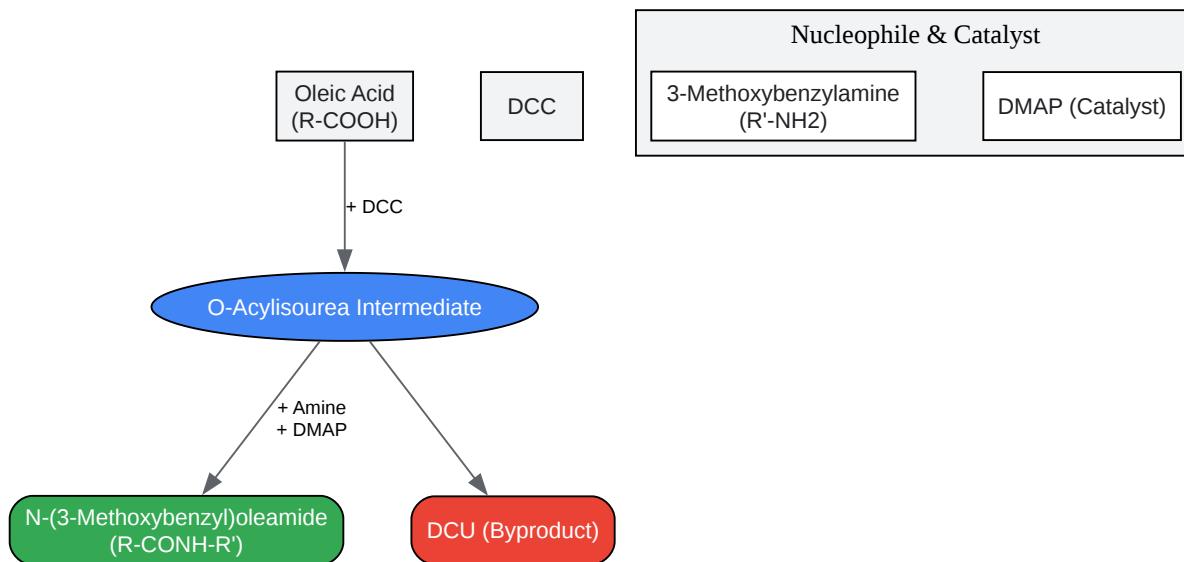
- FTIR: The IR spectrum should exhibit characteristic absorption bands for the amide C=O stretch (around 1640 cm^{-1}) and N-H stretch.[3]

Diagrams



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Caption: Workflow for the synthesis of **N-(3-Methoxybenzyl)oleamide**.

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Caption: Simplified reaction mechanism for DCC/DMAP coupling.

Safety Precautions

- DCC is a potent sensitizer and should be handled with extreme care in a well-ventilated fume hood. Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- DCM is a volatile and potentially carcinogenic solvent. Handle it in a fume hood.
- 3-Methoxybenzylamine is corrosive and can cause burns. Avoid contact with skin and eyes.
- Follow standard laboratory safety procedures for handling all chemicals.

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